

# Technical Guide: Physicochemical Properties and Applications of 1,3-Diaminopentane

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## Compound of Interest

Compound Name: **1,3-Diaminopentane**

Cat. No.: **B1584249**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **1,3-diaminopentane**, specifically its boiling point and density. It includes detailed experimental protocols for the determination of these properties and explores its primary applications in polymer science.

## Core Physicochemical Data

The quantitative data for **1,3-diaminopentane** (CAS No: 589-37-7) are summarized in the table below for easy reference and comparison.

Property	Value	Unit	Conditions
Boiling Point	164	°C	at standard atmospheric pressure
Density	0.855	g/mL	at 25 °C
Molecular Weight	102.18	g/mol	
Melting Point	-121	°C	
Flash Point	56.1 - 59	°C	

# Experimental Protocols

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, the OECD Guideline 103 provides several methods, including the ebulliometer, dynamic vapor pressure, and distillation methods.[\[1\]](#)[\[2\]](#)[\[3\]](#) The distillation method is a common and reliable technique.

**Principle:** This method involves distilling the liquid and measuring the temperature of the vapor that is in equilibrium with the boiling liquid.

**Apparatus:**

- Distillation flask
- Condenser
- Thermometer (calibrated)
- Heating mantle or oil bath
- Receiving flask

**Procedure:**

- Place a measured volume of **1,3-diaminopentane** into the distillation flask, along with boiling chips to ensure smooth boiling.
- Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- Begin heating the flask gently.
- Record the temperature when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.[\[4\]](#)
- The barometric pressure should be recorded and the boiling point corrected to standard pressure if necessary.

## Determination of Density

The density of a liquid is its mass per unit volume. The ASTM D4052 standard test method, which utilizes a digital density meter, is a precise and widely used method for this determination.[5][6][7][8]

**Principle:** This method is based on the measurement of the change in the oscillation frequency of a U-shaped tube when it is filled with the sample liquid.[7][9][10] This change in frequency is directly related to the density of the liquid.

**Apparatus:**

- Digital Density Meter with an oscillating U-tube
- Syringe or automated sampler for sample injection
- Thermostatic control for the measuring cell

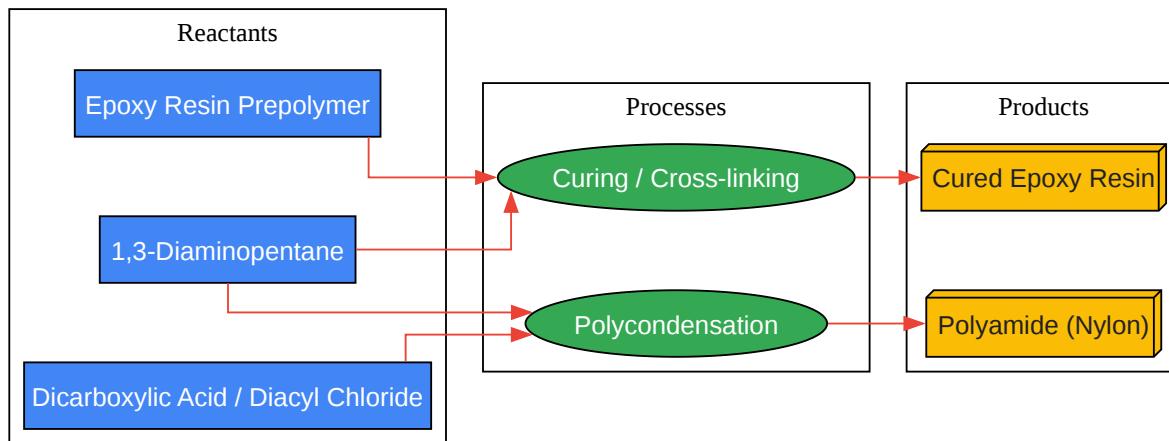
**Procedure:**

- Calibrate the digital density meter with two standards of known density, typically dry air and distilled water.
- Ensure the measuring cell is clean and dry.
- Inject a small volume of **1,3-diaminopentane** into the measuring cell, taking care to avoid the formation of bubbles.[6]
- Allow the sample to reach thermal equilibrium at the specified temperature (e.g., 25 °C).
- The instrument will measure the oscillation period and calculate the density of the sample.
- Record the density value.

## Applications and Logical Workflow

**1,3-Diaminopentane** is a versatile chemical intermediate with significant applications in the synthesis of polymers.[11][12] Its bifunctional nature, containing two primary amine groups,

allows it to act as a monomer in polymerization reactions and as a cross-linking agent in thermosetting polymer systems.



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Caption: Workflow of **1,3-Diaminopentane** in Polymer Synthesis.

One of the primary uses of **1,3-diaminopentane** is as a monomer in the synthesis of polyamides, a class of polymers commonly known as nylons.[13][14][15] In this process, the diamine undergoes a polycondensation reaction with a dicarboxylic acid or its derivative (like a diacyl chloride) to form the repeating amide linkages of the polymer chain.

Furthermore, **1,3-diaminopentane** serves as an effective curing agent (or hardener) for epoxy resins.[11][16][17] The primary amine groups react with the epoxide groups of the epoxy prepolymer in an addition polymerization reaction. This process forms a highly cross-linked, three-dimensional network, resulting in a rigid and durable thermoset material.[16][18]

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